

3-Bromo-6-chloro-7-methylchromen-4-one chemical properties.

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Compound of Interest

Compound Name: 3-Bromo-6-chloro-7-methylchromen-4-one

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Technical Guide: 3-Bromo-6-chloro-7-methylchromen-4-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the known chemical properties of **3-Bromo-6-chloro-7-methylchromen-4-one**. Due to the limited availability of public data for this specific compound, this document also presents general methodologies for the synthesis of substituted chromones and discusses the potential biological activities based on structurally related compounds. This guide is intended to serve as a foundational resource for researchers interested in the evaluation and potential development of this molecule.

Chemical Properties

3-Bromo-6-chloro-7-methylchromen-4-one is a halogenated and methylated derivative of the chromen-4-one scaffold. The core chemical and physical properties are summarized below. It is important to note that some of the quantitative data are predicted values due to the absence of experimentally determined values in published literature.

Table 1: Chemical and Physical Properties of **3-Bromo-6-chloro-7-methylchromen-4-one**

Property	Value	Source
IUPAC Name	3-Bromo-6-chloro-7-methyl-4H-chromen-4-one	-
Synonyms	3-Bromo-6-chloro-7-methylchromone	Chemcd[1]
CAS Number	263365-48-6	Chemcd[1]
Molecular Formula	C ₁₀ H ₆ BrClO ₂	Chemcd[1]
Molecular Weight	273.512 g/mol	Chemcd[1]
Melting Point	Data not available	-
Boiling Point	348.7 ± 42.0 °C (Predicted)	-
Density	1.734 ± 0.06 g/cm ³ (Predicted)	-
Solubility	Data not available	-
Purity	≥95% (Commercially available)	-

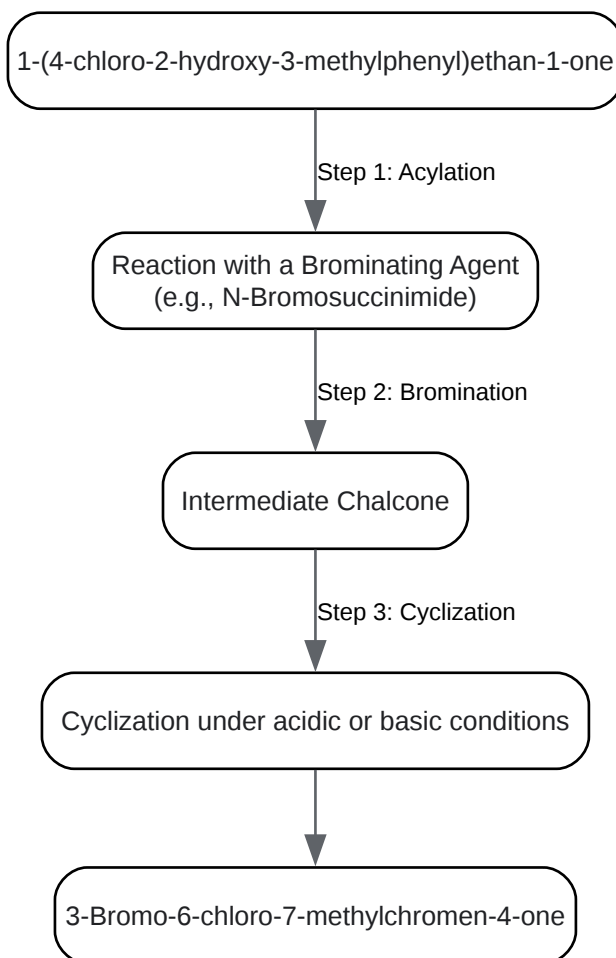
Spectral Data: While some chemical databases indicate the availability of spectral data (¹H NMR, ¹³C NMR, Mass Spectrometry, and IR), the actual spectra and peak lists for **3-Bromo-6-chloro-7-methylchromen-4-one** are not readily accessible in the public domain.[1]

Experimental Protocols: A General Approach to Synthesis

A specific experimental protocol for the synthesis of **3-Bromo-6-chloro-7-methylchromen-4-one** is not detailed in the available scientific literature. However, the synthesis of substituted chromones is a well-established area of organic chemistry. A plausible synthetic approach can be extrapolated from general methods for the synthesis of 3-halochromones.

One common strategy involves the cyclization of a suitably substituted 2'-hydroxyacetophenone. The synthesis could likely be achieved through a multi-step process starting from a substituted phenol.

Proposed Synthetic Workflow:



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Figure 1: A generalized synthetic workflow for the preparation of **3-Bromo-6-chloro-7-methylchromen-4-one**.

Detailed Methodological Steps (General Procedure):

- **Synthesis of the Precursor Ketone:** The synthesis would likely commence with the appropriate substituted phenol, which would undergo a Friedel-Crafts acylation or a similar reaction to introduce the acetyl group, yielding 1-(4-chloro-2-hydroxy-3-methylphenyl)ethan-1-one.
- **Formation of a Chalcone Intermediate:** The resulting ketone could then be reacted with a suitable electrophile to introduce the carbon framework that will form the pyranone ring.

- **Bromination and Cyclization:** The intermediate would then be subjected to bromination, potentially using a reagent like N-bromosuccinimide (NBS), followed by an acid- or base-catalyzed intramolecular cyclization to yield the final chromen-4-one ring system.

Note: This proposed synthesis is based on established chemical principles for the formation of chromones. The specific reaction conditions, such as solvents, temperatures, and catalysts, would require experimental optimization for this particular target molecule.

Biological Activity and Potential Signaling Pathways

There is no specific biological activity data available for **3-Bromo-6-chloro-7-methylchromen-4-one** in the public domain. However, the chromone scaffold is a well-known privileged structure in medicinal chemistry, and its derivatives have been reported to exhibit a wide range of biological activities.

Known Activities of Structurally Related Chromones:

- **Antimicrobial and Antifungal Activity:** Various halogenated chromone derivatives have demonstrated significant antimicrobial and antifungal properties. For instance, compounds like 6-bromo-3-formylchromone and 6-chloro-3-formylchromone have shown activity against *Vibrio parahaemolyticus* and *Vibrio harveyi*.^[2] Other studies on flavonoid derivatives containing bromine and chlorine have also indicated potent inhibitory activity against pathogenic bacteria.^{[3][4]}
- **Anticancer and Cytotoxic Activity:** Chromone derivatives are widely investigated for their potential as anticancer agents.^[5] Their mechanisms of action can include the inhibition of protein kinases, induction of apoptosis, and anti-proliferative effects. Some substituted chromones have been identified as potent inhibitors of the breast cancer resistance protein (ABCG2), which is involved in multidrug resistance.^[6]
- **Anti-inflammatory Activity:** The chromone nucleus is a key component of some compounds with anti-inflammatory properties.^[7]

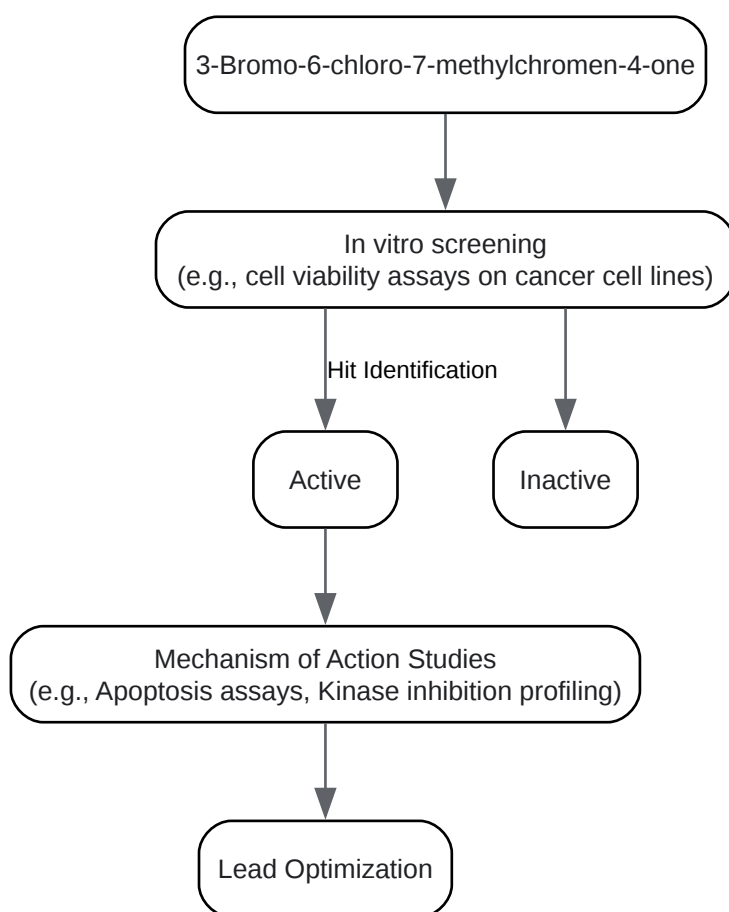
Potential Signaling Pathways:

Given the lack of specific studies on **3-Bromo-6-chloro-7-methylchromen-4-one**, any depiction of a signaling pathway would be highly speculative. However, based on the activities

of related compounds, potential interactions could be hypothesized. For instance, if the molecule were to exhibit anticancer properties, it might interfere with pathways such as:

- Apoptosis Induction: Many cytotoxic agents trigger programmed cell death. A logical workflow for investigating this would involve treating cancer cell lines with the compound and assaying for markers of apoptosis.
- Kinase Inhibition: Substituted chromones have been shown to inhibit various protein kinases involved in cell proliferation and survival.

Illustrative Experimental Workflow for Biological Evaluation:



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Figure 2: A conceptual workflow for the initial biological evaluation of **3-Bromo-6-chloro-7-methylchromen-4-one**.

Conclusion

3-Bromo-6-chloro-7-methylchromen-4-one is a chemical entity with a confirmed molecular structure and a few predicted physical properties. However, there is a significant gap in the publicly available experimental data, including its melting point, solubility, detailed spectral characterization, a specific protocol for its synthesis, and any biological activity. The chromone scaffold is of great interest in medicinal chemistry, and based on the activities of structurally related compounds, this molecule warrants further investigation for its potential antimicrobial and cytotoxic properties. The general synthetic strategies and a conceptual workflow for biological evaluation provided herein can serve as a starting point for researchers aiming to explore the therapeutic potential of this and other novel substituted chromones.

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References

1. 3-BROMO-6-CHLORO-7-METHYLCHROMONE | 263365-48-6 | Spectrum | Chemical Cloud Database [chemcd.com]
2. Frontiers | Antimicrobial and antibiofilm activities of formylchromones against *Vibrio parahaemolyticus* and *Vibrio harveyi* [frontiersin.org]
3. researchgate.net [researchgate.net]
4. Antimicrobial Properties of Flavonoid Derivatives with Bromine, Chlorine, and Nitro Group Obtained by Chemical Synthesis and Biotransformation Studies - PubMed [pubmed.ncbi.nlm.nih.gov]
5. Design and synthesis of chromone-nitrogen mustard derivatives and evaluation of anti-breast cancer activity - PMC [pmc.ncbi.nlm.nih.gov]
6. Substituted chromones as highly potent nontoxic inhibitors, specific for the breast cancer resistance protein - PubMed [pubmed.ncbi.nlm.nih.gov]
7. tsijournals.com [tsijournals.com]
- To cite this document: BenchChem. [3-Bromo-6-chloro-7-methylchromen-4-one chemical properties.]. BenchChem, [2025]. [Online PDF]. Available at:

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